

# Preparation of DRI-C21045 Stock Solution in DMSO: An Application Note and Protocol

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: DRI-C21045

Cat. No.: B10783251

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## Abstract

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation, handling, and storage of a stock solution of the small molecule inhibitor **DRI-C21045** in dimethyl sulfoxide (DMSO). **DRI-C21045** is a potent and selective inhibitor of the CD40-CD40L protein-protein interaction, a critical pathway in immune regulation.[1][2][3] Accurate preparation of stock solutions is paramount for ensuring the reproducibility and reliability of experimental results in studies involving this compound. This protocol outlines the necessary materials, a detailed step-by-step procedure, safety precautions, and storage recommendations.

## Introduction to DRI-C21045

**DRI-C21045** is a small molecule inhibitor that specifically targets the interaction between CD40 and its ligand, CD40L (CD154).[1][2][3] This interaction is a key co-stimulatory signal essential for T cell-dependent B cell activation, proliferation, and immunoglobulin class switching.[3] By disrupting this pathway, **DRI-C21045** has shown potential in modulating immune responses, making it a valuable tool for research in autoimmune diseases, transplantation, and other inflammatory conditions.[2][4][5] In cellular assays, **DRI-C21045** has demonstrated low

micromolar inhibitory activity, affecting downstream signaling events such as NF- $\kappa$ B activation and B cell proliferation.[1][4][5]

## Quantitative Data Summary

The following table summarizes the key quantitative information for **DRI-C21045**.

Property	Value	Reference
Molecular Weight	580.61 g/mol	[5][6]
Molecular Formula	C <sub>32</sub> H <sub>24</sub> N <sub>2</sub> O <sub>7</sub> S	[5]
CAS Number	2101765-81-3	[5][6]
Solubility in DMSO	2 mg/mL (approximately 3.44 mM)	[5][7]
IC <sub>50</sub> (CD40-CD40L PPI)	0.17 $\mu$ M	[1][5]
IC <sub>50</sub> (NF- $\kappa$ B activation)	17.1 $\mu$ M	[1][5]
IC <sub>50</sub> (B cell proliferation)	4.5 $\mu$ M	[1][5]

## Experimental Protocol: Preparation of a 10 mM DRI-C21045 Stock Solution in DMSO

This protocol details the procedure for preparing a 10 mM stock solution of **DRI-C21045** in 100% anhydrous DMSO. The principles can be adapted for other desired concentrations.

### Materials and Equipment

- **DRI-C21045** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO),  $\geq$ 99.9% purity, sterile-filtered[8]
- Analytical balance (readable to at least 0.1 mg)
- Calibrated micropipettes (P1000, P200, P20)

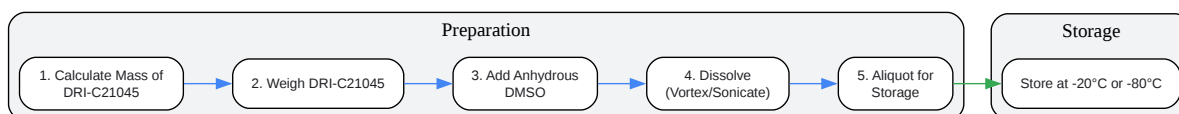
- Sterile, nuclease-free microcentrifuge tubes (e.g., 1.5 mL or 2.0 mL)
- Sterile, nuclease-free pipette tips
- Vortex mixer
- Water bath sonicator (recommended)
- Personal Protective Equipment (PPE): Safety glasses, lab coat, chemical-resistant gloves (e.g., butyl rubber or neoprene; standard nitrile gloves are not recommended for prolonged contact with DMSO)[9]

## Step-by-Step Procedure

- Calculation:
  - Determine the mass of **DRI-C21045** required to prepare the desired volume of a 10 mM stock solution.
  - Formula:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
  - Example for 1 mL of 10 mM stock solution:
    - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 580.61 \text{ g/mol} / 1000 = 5.8061 \text{ mg}$
- Weighing the Compound:
  - Place a sterile microcentrifuge tube on the analytical balance and tare the balance.
  - Carefully weigh out the calculated mass of **DRI-C21045** powder into the microcentrifuge tube.
- Adding DMSO:
  - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **DRI-C21045** powder. For the example above, add 1 mL of DMSO.

- Dissolution:
  - Tightly cap the microcentrifuge tube.
  - Vortex the tube for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution for any undissolved particles.
  - If the compound is not fully dissolved, sonicate the tube in a water bath sonicator for 5-10 minutes.[5][7] Intermittently vortex the tube during sonication.
- Final Inspection and Aliquoting:
  - Once the **DRI-C21045** is completely dissolved and the solution is clear, briefly centrifuge the tube to collect any droplets from the cap.
  - To avoid repeated freeze-thaw cycles, which can lead to compound degradation and moisture absorption, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, clearly labeled microcentrifuge tubes.[8]

## Experimental Workflow Diagram



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Caption: Workflow for preparing **DRI-C21045** stock solution.

## Safety Precautions and Handling

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **DRI-C21045** and DMSO.[9]  
[10]

- Ventilation: Handle DMSO in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[11][12]
- DMSO Permeability: DMSO can readily penetrate the skin and can carry dissolved substances with it.[9][13] Therefore, it is crucial to avoid direct skin contact. If contact occurs, wash the affected area immediately and thoroughly with soap and water.[14]
- Hygroscopicity of DMSO: DMSO is highly hygroscopic and will readily absorb moisture from the air.[8] Use anhydrous DMSO and keep the container tightly sealed when not in use to prevent compound precipitation.[8]
- Disposal: Dispose of all waste materials, including empty vials and used pipette tips, in accordance with local, state, and federal regulations for chemical waste.

## Storage and Stability

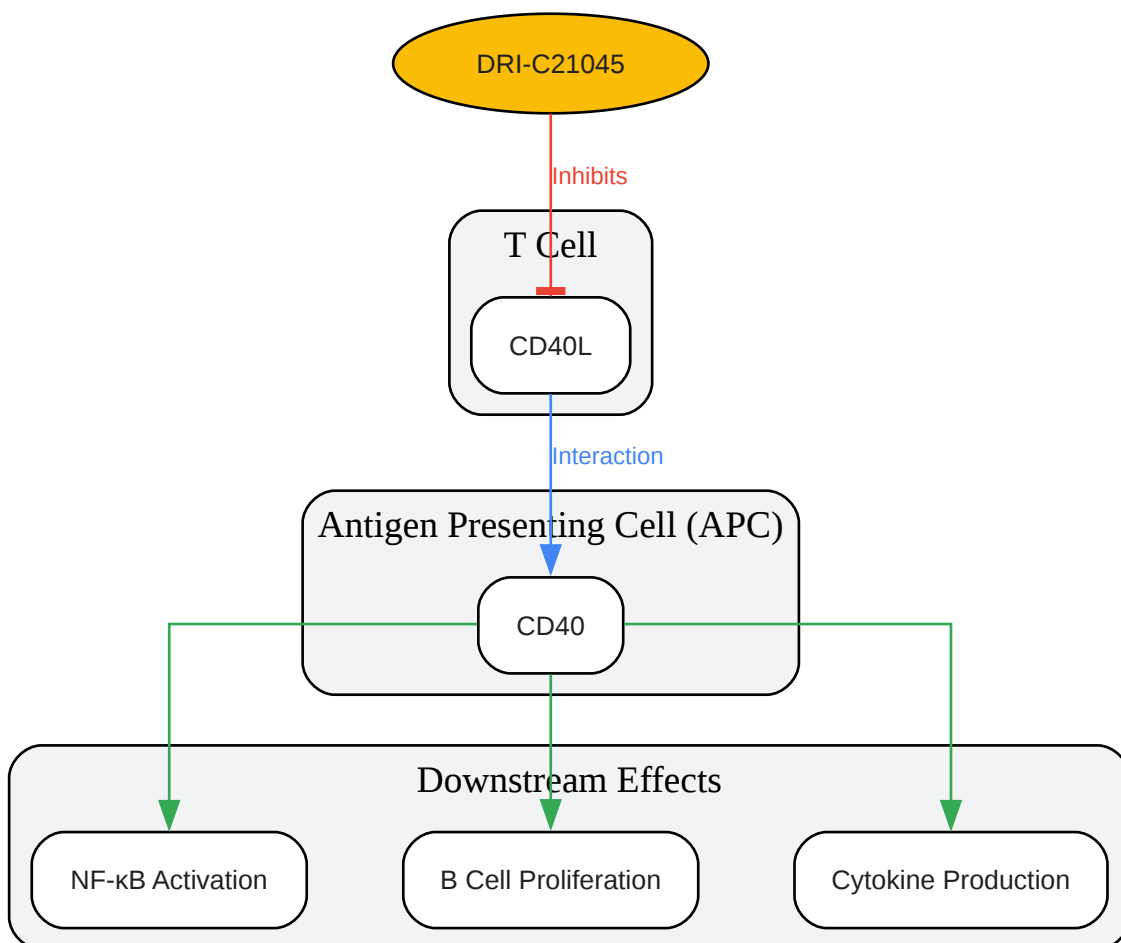
- Powder: Store the solid **DRI-C21045** powder at -20°C for long-term storage (up to 3 years). [5][6]
- Stock Solution: Store the aliquoted **DRI-C21045** stock solution in DMSO at -20°C for short to medium-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[1][5]
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles of the stock solution to maintain its stability and prevent moisture absorption.[8]

## Quality Control

- Visual Inspection: Before each use, visually inspect the thawed stock solution for any signs of precipitation. If precipitates are observed, gently warm the tube and vortex or sonicate to redissolve the compound.
- Concentration Verification: For critical applications, the concentration of the stock solution can be verified using analytical techniques such as HPLC-UV.
- Negative Controls: In cellular experiments, it is essential to include a vehicle control group treated with the same final concentration of DMSO as the experimental groups to account for any solvent effects.

## Signaling Pathway

The following diagram illustrates the simplified signaling pathway inhibited by **DRI-C21045**.



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Caption: **DRI-C21045** inhibits the CD40-CD40L interaction.

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